

Isotopic Enrichment of Descyclopropyldicyclanil-¹⁵N₃: A Technical Guide

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Compound of Interest		
Compound Name:	Descyclopropyl-dicyclanil-15N3	
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Abstract

This technical guide outlines a proposed methodology for the synthesis and isotopic enrichment of Descyclopropyl-dicyclanil-¹⁵N₃, a labeled analogue of a metabolite of the insect growth regulator dicyclanil. Due to the absence of published literature on the direct synthesis of this specific isotopically labeled compound, this document presents a scientifically grounded, hypothetical pathway. The proposed synthesis involves the strategic incorporation of ¹⁵N-labeled precursors to achieve the desired tri-labeling. Detailed, theoretical experimental protocols, projected quantitative data, and a visual representation of the synthetic workflow are provided to guide researchers in the potential production of this standard for metabolic and environmental fate studies.

Introduction

Dicyclanil, a pyrimidine-derived insect growth regulator, is utilized in veterinary medicine to control ectoparasites in sheep.[1][2] Understanding the metabolism of dicyclanil is crucial for assessing its environmental impact and potential residues in animal products. One of its metabolites is 2,4,6-triamino-pyrimidine-5-carbonitrile, also referred to as Descyclopropyl-dicyclanil.[1][3] Stable isotope-labeled internal standards are essential for the accurate quantification of such metabolites in complex biological and environmental matrices using techniques like mass spectrometry.



This guide details a potential synthetic route for Descyclopropyl-dicyclanil-¹⁵N₃, where three nitrogen atoms in the pyrimidine ring are replaced with the ¹⁵N isotope. The availability of such a labeled standard would significantly enhance the sensitivity and selectivity of analytical methods for dicyclanil metabolite research.

Proposed Synthetic Pathway

The proposed synthesis of Descyclopropyl-dicyclanil-¹⁵N₃ starts from commercially available, ¹⁵N-labeled precursors and proceeds through a multi-step reaction sequence. The core of this strategy is the construction of the tri-substituted pyrimidine ring with the desired isotopic labels.

Retrosynthetic Analysis

A plausible retrosynthetic analysis suggests that the target molecule, Descyclopropyl-dicyclanil- ¹⁵N₃, can be synthesized from a key intermediate, a guanidine derivative, and a malononitrile derivative. To incorporate the three ¹⁵N atoms, ¹⁵N-labeled guanidine hydrochloride can be utilized.

Experimental Protocols (Hypothetical)

The following protocols are theoretical and should be adapted and optimized under appropriate laboratory conditions.

Synthesis of [15N2,15N3]-Guanidine Hydrochloride

This procedure outlines the synthesis of the key ¹⁵N-labeled precursor.

Materials:

- [15N]-Ammonium chloride
- [15N]-Urea
- Anhydrous toluene
- Hydrochloric acid

Procedure:



- A mixture of [15N]-ammonium chloride (1.0 eq) and [15N]-urea (1.1 eq) in anhydrous toluene is heated to reflux for 48 hours under an inert atmosphere.
- The reaction mixture is cooled to room temperature, and the resulting solid is collected by filtration.
- The solid is washed with diethyl ether and dried under vacuum.
- The crude product is dissolved in a minimal amount of hot water, and the solution is acidified with concentrated hydrochloric acid.
- Upon cooling, [¹⁵N₂,¹⁵N₃]-guanidine hydrochloride crystallizes and is collected by filtration, washed with cold ethanol, and dried.

Synthesis of Descyclopropyl-dicyclanil-15N3

Materials:

- [15N2,15N3]-Guanidine hydrochloride
- 2-(ethoxymethylene)malononitrile
- Sodium ethoxide
- Anhydrous ethanol

Procedure:

- Sodium ethoxide (2.1 eq) is dissolved in anhydrous ethanol under an inert atmosphere.
- To this solution, [15N2,15N3]-guanidine hydrochloride (1.0 eq) is added, and the mixture is stirred for 30 minutes at room temperature.
- 2-(ethoxymethylene)malononitrile (1.0 eq) is then added, and the reaction mixture is heated to reflux for 12 hours.
- The reaction is monitored by thin-layer chromatography (TLC).



- Upon completion, the mixture is cooled to room temperature, and the solvent is removed under reduced pressure.
- The residue is suspended in water, and the pH is adjusted to 7 with dilute hydrochloric acid.
- The resulting precipitate, Descyclopropyl-dicyclanil-15N₃, is collected by filtration, washed with water, and dried under vacuum.
- Further purification can be achieved by recrystallization from a suitable solvent system (e.g., ethanol/water).

Data Presentation (Projected)

The following tables summarize the expected, yet hypothetical, quantitative data for the synthesis of Descyclopropyl-dicyclanil-15N₃.

Compound	Molecular Weight (g/mol)	Starting Material	Expected Yield (%)	Projected Purity (%)
[¹⁵N₂,¹⁵N₃]- Guanidine Hydrochloride	98.53	[¹⁵ N]-Ammonium chloride, [¹⁵ N]- Urea	75-85	>98
Descyclopropyl- dicyclanil- ¹⁵ N ₃	153.11	[¹⁵ N ₂ , ¹⁵ N ₃]- Guanidine hydrochloride	60-70	>99 (after purification)

Table 1: Projected Yields and Purities

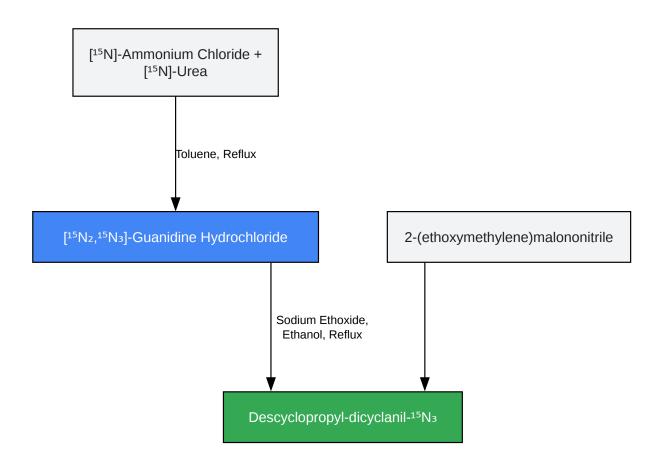
Labeled Atom Position	Expected Isotopic Enrichment (%)
N1 (ring)	>98
N3 (ring)	>98
N-amino (exocyclic)	>98

Table 2: Projected Isotopic Enrichment



Visualization of Synthetic Workflow

The following diagram illustrates the proposed synthetic pathway for Descyclopropyl-dicyclanil¹⁵N₃.



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Caption: Proposed synthesis of Descyclopropyl-dicyclanil-15N3.

Conclusion

This technical guide provides a comprehensive, albeit theoretical, framework for the synthesis of Descyclopropyl-dicyclanil-¹⁵N₃. The outlined procedures and projected data are based on established principles of organic chemistry and isotopic labeling. Researchers undertaking this synthesis should perform thorough characterization of all intermediates and the final product using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass



Spectrometry (MS) to confirm the structure and determine the actual isotopic enrichment. The availability of this labeled standard will be invaluable for advancing research into the metabolism and environmental fate of dicyclanil.

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References

- 1. ema.europa.eu [ema.europa.eu]
- 2. WIPO Search International and National Patent Collections [patentscope.wipo.int]
- 3. fao.org [fao.org]
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